

5-Nitronaphthalene-1-boronic Acid: Technical Specifications and Application Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Nitronaphthalene-1-boronic acid

CAS No.: 885007-62-5

Cat. No.: B2613763

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Executive Summary

5-Nitronaphthalene-1-boronic acid (CAS: 885007-62-5) is a specialized organoboron intermediate critical to the synthesis of polycyclic aromatic hydrocarbons (PAHs) and fluorescent sensors. Distinguished by its naphthalene core substituted with an electron-withdrawing nitro group at the C5 position and a boronic acid moiety at C1, this compound serves as a pivotal building block in Suzuki-Miyaura cross-coupling reactions. Its primary utility lies in its role as a precursor to 5-amino-1-naphthaleneboronic acid, a benchmark fluorescent probe for saccharide detection.

This guide details the physicochemical properties, synthesis methodologies, and application workflows for researchers in medicinal chemistry and materials science.

Part 1: Chemical Identity & Specifications[1][2]

The following data establishes the precise chemical baseline for **5-Nitronaphthalene-1-boronic acid**.

Property	Specification
Chemical Name	5-Nitronaphthalene-1-boronic acid
CAS Number	885007-62-5
Molecular Formula	
Molecular Weight	216.99 g/mol
Appearance	Yellow to off-white solid
Solubility	Soluble in DMSO, DMF, Methanol; sparingly soluble in water
pKa	~8.0 - 8.5 (Boronic acid group)
SMILES	<chem>B(C1=CC=CC2=C1C=CC=C2[O-])(O)O</chem>
InChI Key	Unique identifier required for database cross-referencing

Structural Analysis

The molecule features a rigid naphthalene scaffold.^[1] The C1-Boronic Acid group acts as a Lewis acid, capable of reversible covalent interactions with diols (e.g., sugars), while the C5-Nitro group serves as a strong electron-withdrawing auxochrome. This "push-pull" electronic structure (if reduced to an amine) is fundamental to its photophysical properties.

Part 2: Synthesis & Reactivity^[7]^[8]

Direct nitration of naphthalene-1-boronic acid is chemically viable but often leads to mixtures or protodeboronation. The most authoritative synthetic route utilizes Palladium-catalyzed Miyaura Borylation of the corresponding aryl halide.

Core Synthesis Protocol: Miyaura Borylation

Precursor: 1-Bromo-5-nitronaphthalene (CAS: 5328-76-7)

Reagents:

- Catalyst:

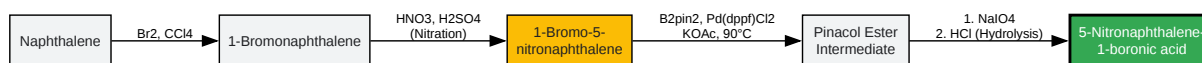
(3-5 mol%)

- Boron Source: Bis(pinacolato)diboron ()
- Base: Potassium Acetate (KOAc) - anhydrous is critical
- Solvent: 1,4-Dioxane or DMSO (degassed)

Step-by-Step Methodology:

- Preparation: In a glovebox or under Argon, charge a reaction flask with 1-bromo-5-nitronaphthalene (1.0 eq), (1.1 eq), KOAc (3.0 eq), and (0.05 eq).
- Solvation: Add anhydrous 1,4-dioxane.
- Reaction: Heat to 80-90°C for 12-24 hours. Monitor via TLC/LC-MS for the disappearance of the bromide.
- Workup: Filter through Celite to remove Palladium black. Concentrate the filtrate.
- Hydrolysis (Critical): The product is the pinacol ester. To obtain the free acid ():
 - Suspend the ester in Acetone/Water (1:1).
 - Add (3 eq) and stir for 12h (oxidative cleavage of pinacol).
 - Add dilute HCl (1M) to hydrolyze the intermediate borate.
 - Extract with Ethyl Acetate, dry over , and recrystallize.

Visualization: Synthesis Pathway



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Figure 1: Synthetic route from naphthalene to **5-nitronaphthalene-1-boronic acid** via Miyaura borylation.

Part 3: Applications in Research

Fluorescent Sensor Development (The "PET" Mechanism)

The most significant application of this compound is as a precursor to 5-Amino-1-naphthaleneboronic acid.

- Mechanism: The 5-nitro group is non-fluorescent. Reduction (e.g.,
or
) yields the 5-amino derivative.
- Sensing: The amino group acts as a fluorophore. The boronic acid group binds to saccharides (glucose, fructose).
- Signal Transduction: Binding creates a boronate ester, altering the Photoinduced Electron Transfer (PET) efficiency between the boron center and the naphthalene ring, resulting in a fluorescence intensity change.

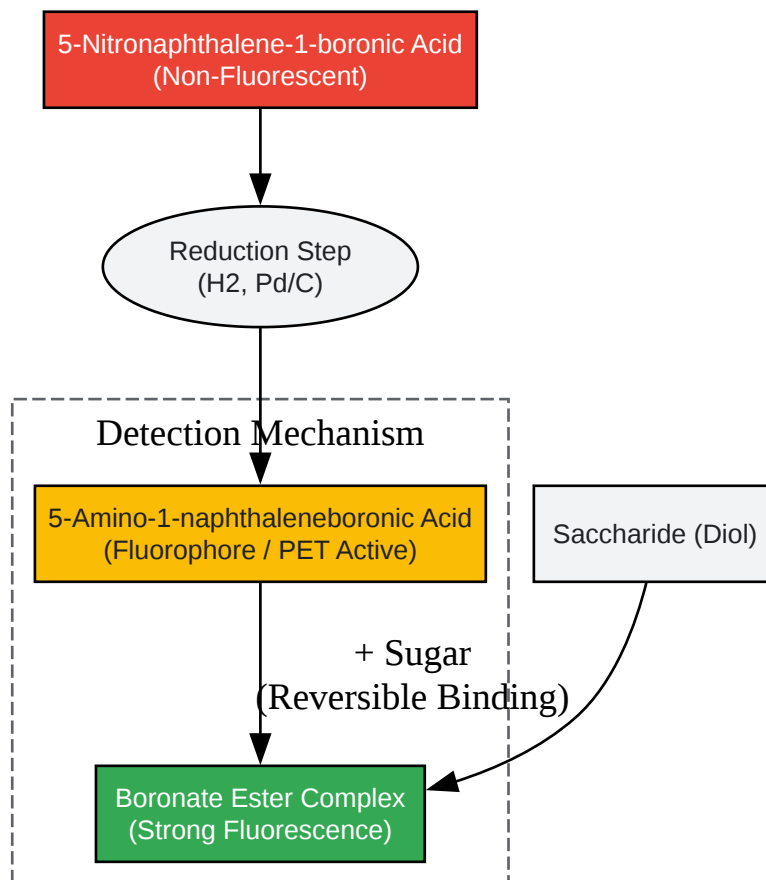
Suzuki-Miyaura Cross-Coupling

Used to synthesize biaryl scaffolds in medicinal chemistry.

- Reactivity: The electron-withdrawing nitro group at C5 deactivates the ring slightly but makes the C1-boronic acid stable against deborylation compared to electron-rich analogs.

- Target: Synthesis of 5-substituted-1-arylnaphthalenes.

Visualization: Sensor Logic



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Figure 2: Transformation of the nitro-precursor into a functional fluorescent saccharide sensor.

Part 4: Safety & Handling (MSDS Highlights)

- Hazard Identification: Irritant (Skin/Eye).
- Signal Word: Warning.
- Storage: Store at 2-8°C. Boronic acids can dehydrate to form boroxines (anhydrides) upon prolonged heating or desiccation; this is reversible with water.
- Compatibility: Incompatible with strong oxidizing agents.

References

- ChemicalBook. (2024). **5-Nitronaphthalene-1-boronic acid** Product Specifications and CAS 885007-62-5.[2] [Link](#)
- Miyaoura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483.
- James, T. D., Sandanayake, K. R. A. S., & Shinkai, S. (1995). Chiral discrimination of monosaccharides using a fluorescent molecular sensor. Nature, 374, 345–347. (Describes the use of amino-naphthalene boronic acids).
- BLD Pharm. (2024). Product Analysis: (5-Nitronaphthalen-1-yl)boronic acid. [Link](#)

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Sources

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- 2. 5-Nitronaphthalene-1-boronic acid | 885007-62-5 [chemicalbook.com]
- To cite this document: BenchChem. [5-Nitronaphthalene-1-boronic Acid: Technical Specifications and Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2613763/docs#5-nitronaphthalene-1-boronic-acid-technical-specifications-and-application-guide>]

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